

# 3,5-Difluorobenzaldehyde: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 3,5-Difluorobenzaldehyde

Cat. No.: B1330607

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## Introduction

**3,5-Difluorobenzaldehyde** is a fluorinated aromatic aldehyde that serves as a crucial building block in the synthesis of a wide range of fine chemicals, agrochemicals, and pharmaceutical intermediates.<sup>[1]</sup> Its unique electronic properties, imparted by the two fluorine atoms in the meta positions, make it a valuable synthon for medicinal chemists and materials scientists. This technical guide provides an in-depth overview of its chemical and physical properties, safety and handling information, a detailed experimental protocol for its synthesis, and its applications in drug discovery and development.

## Chemical and Physical Properties

The fundamental properties of **3,5-Difluorobenzaldehyde** are summarized in the table below. These characteristics are essential for its handling, storage, and application in various chemical reactions.

Property	Value
CAS Number	32085-88-4[2]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> F <sub>2</sub> O[2]
Molecular Weight	142.10 g/mol [2]
Appearance	Light green liquid[3]
Density	1.296 g/mL at 20 °C
Refractive Index	n <sub>20</sub> /D 1.493
Flash Point	56 °C (132.8 °F) - closed cup[3]
Boiling Point	61-63 °C[1]
Melting Point	17 °C[1]

## Safety and Handling

Proper handling of **3,5-Difluorobenzaldehyde** is critical to ensure laboratory safety. It is a flammable liquid and vapor and can cause skin and serious eye irritation.[2] The following tables outline the GHS hazard classifications and precautionary measures.

### GHS Hazard Statements

Code	Statement
H226	Flammable liquid and vapor[2]
H315	Causes skin irritation[2]
H319	Causes serious eye irritation[2]
H335	May cause respiratory irritation[2]

### GHS Precautionary Statements

Code	Statement
P210	Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[3]
P233	Keep container tightly closed.[3]
P240	Ground/bond container and receiving equipment.[3]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3]
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[3]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

## Experimental Protocols

### Synthesis of 3,5-Difluorobenzaldehyde

A common and effective method for the synthesis of **3,5-Difluorobenzaldehyde** involves the Grignard reaction of 3,5-difluoro-1-bromobenzene followed by formylation with N,N-dimethylformamide (DMF).[4]

Materials:

- Magnesium turnings (28 g)
- Tetrahydrofuran (THF) (60 ml + 800 ml)
- 3,5-difluoro-1-bromobenzene (200 g)
- N,N-dimethylformamide (DMF) (91 g)
- 10% Hydrochloric acid (1000 ml)

- Ethyl acetate (1000 ml)
- Saturated brine
- Anhydrous sodium sulfate

Procedure:

- Suspend 28 g of magnesium turnings in 60 ml of tetrahydrofuran (THF).
- Add a solution of 200 g of 3,5-difluoro-1-bromobenzene in 800 ml of THF dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, stir the mixture at room temperature for 1 hour.
- Add 91 g of N,N-dimethylformamide (DMF) dropwise to the reaction mixture.
- Continue stirring at room temperature for an additional hour.
- Quench the reaction by adding 1000 ml of 10% hydrochloric acid and stir for 1 hour.
- Extract the mixture with 1000 ml of ethyl acetate.
- Wash the organic layer twice with saturated brine.
- Dry the organic layer with anhydrous sodium sulfate.
- Evaporate the solvent to obtain 125 g of **3,5-difluorobenzaldehyde**.<sup>[4]</sup>



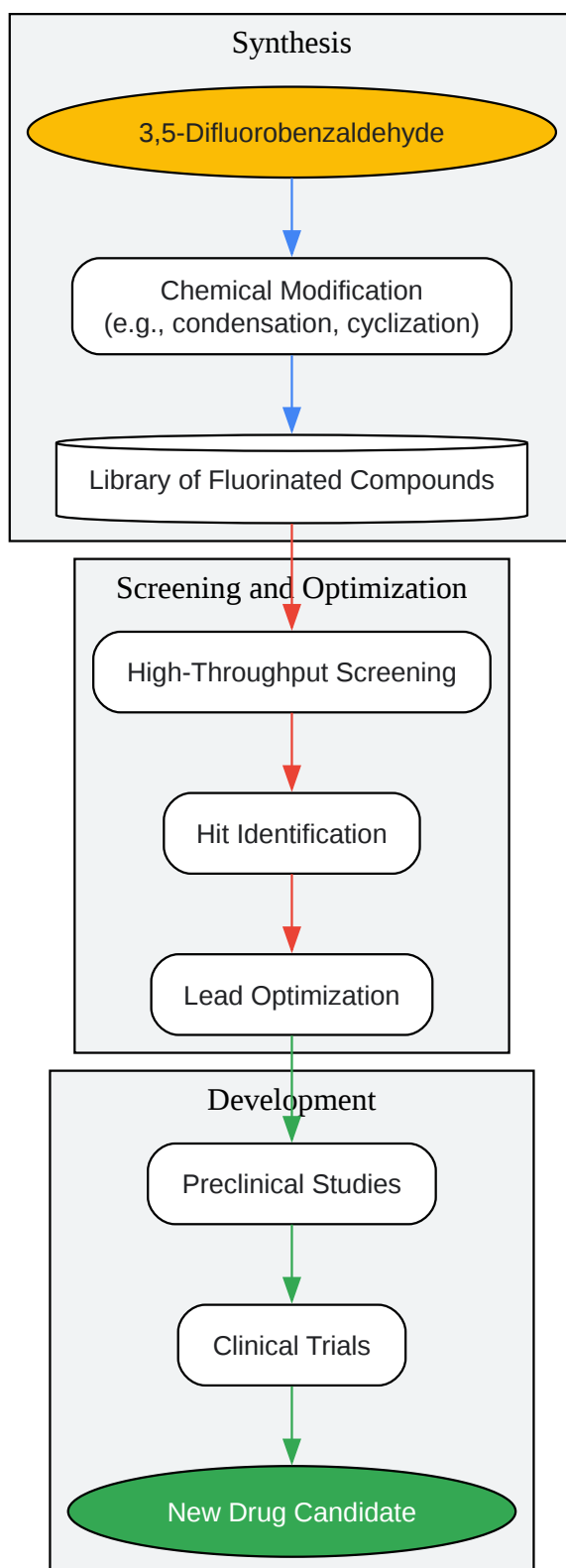
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Caption: Synthesis workflow for **3,5-Difluorobenzaldehyde**.

## Applications in Drug Discovery

The incorporation of fluorine into drug candidates can significantly enhance their metabolic stability, binding affinity, and bioavailability.[5][6] **3,5-Difluorobenzaldehyde**, as a fluorinated building block, is instrumental in the synthesis of novel pharmaceutical compounds. It is a precursor for various heterocyclic compounds and other complex molecules that are scaffolds for drugs targeting a range of diseases.

The general workflow for utilizing **3,5-Difluorobenzaldehyde** in a drug discovery program is outlined below.



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Caption: Generalized drug discovery workflow using **3,5-Difluorobenzaldehyde**.

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